

Phenylacetylglycine chemical structure and properties

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Compound of Interest

Compound Name: Phenylacetylglycine

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Phenylacetylglycine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenylacetylglycine (PAGly), a gut microbiota-derived metabolite of phenylalanine, has emerged as a significant signaling molecule with profound implications for cardiovascular health. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Phenylacetylglycine**. It details its role in cellular signaling, particularly through adrenergic receptors, and provides established experimental protocols for its synthesis, purification, quantification, and biological evaluation. This document is intended to serve as a core resource for researchers and drug development professionals investigating the therapeutic potential of **Phenylacetylglycine** and its associated pathways.

Chemical Structure and Physicochemical Properties

Phenylacetylglycine, also known as N-(2-phenylacetyl)glycine or phenaceturic acid, is an N-acyl- α amino acid.^[1] It is structurally characterized by a phenylacetyl group attached to the nitrogen atom of a glycine molecule.^[2]

Table 1: Physicochemical Properties of **Phenylacetylglycine**

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₁ NO ₃	[2][3][4]
Molecular Weight	193.20 g/mol	[2][3][5]
CAS Number	500-98-1	[3]
Melting Point	141-143 °C	[3]
Water Solubility	0.66 g/L	[4][6][7]
logP	0.51	[4][6][7]
pKa (Strongest Acidic)	3.99	[4][6][7]
Hydrogen Bond Acceptor Count	3	[4][7]
Hydrogen Bond Donor Count	2	[4][7]
Polar Surface Area	66.4 Å ²	[4][7]

Table 2: Solubility of **Phenylacetylglycine** in Various Solvents

Solvent	Solubility	Source(s)
Water	7.3 mg/mL at 11 °C	[2][4]
Dimethylformamide (DMF)	25 mg/mL	[8]
Dimethyl sulfoxide (DMSO)	10 mg/mL	[8]
Ethanol	1 mg/mL	[8]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (500 MHz, H₂O): The proton NMR spectrum of **Phenylacetylglycine** provides characteristic signals for the aromatic protons of the phenyl ring, the methylene protons of the acetyl and glycine moieties, and the amide proton.[9]

¹³C NMR: The carbon-13 NMR spectrum shows distinct resonances for the carbonyl carbons, the aromatic carbons, and the aliphatic carbons of the molecule.[3][4]

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **Phenylacetylglycine** reveals a molecular ion peak and characteristic fragmentation patterns. The fragmentation is initiated by the loss of various neutral molecules, leading to the formation of stable fragment ions.

Infrared (IR) Spectroscopy

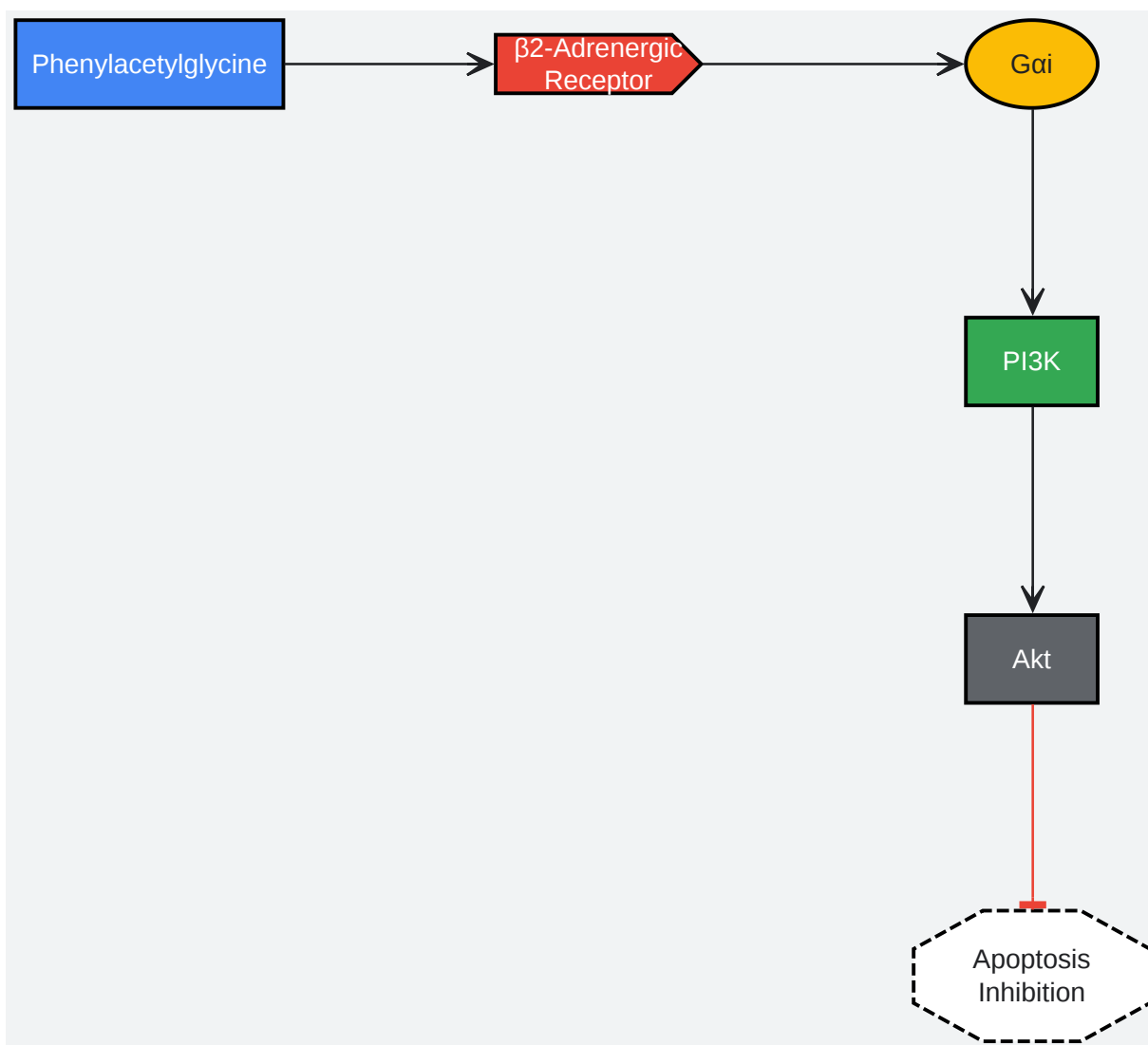
The FT-IR spectrum of **Phenylacetylglycine** displays characteristic absorption bands corresponding to the functional groups present in the molecule. These include N-H stretching of the amide, C=O stretching of the carboxylic acid and amide, and C-H stretching of the aromatic ring and methylene groups.

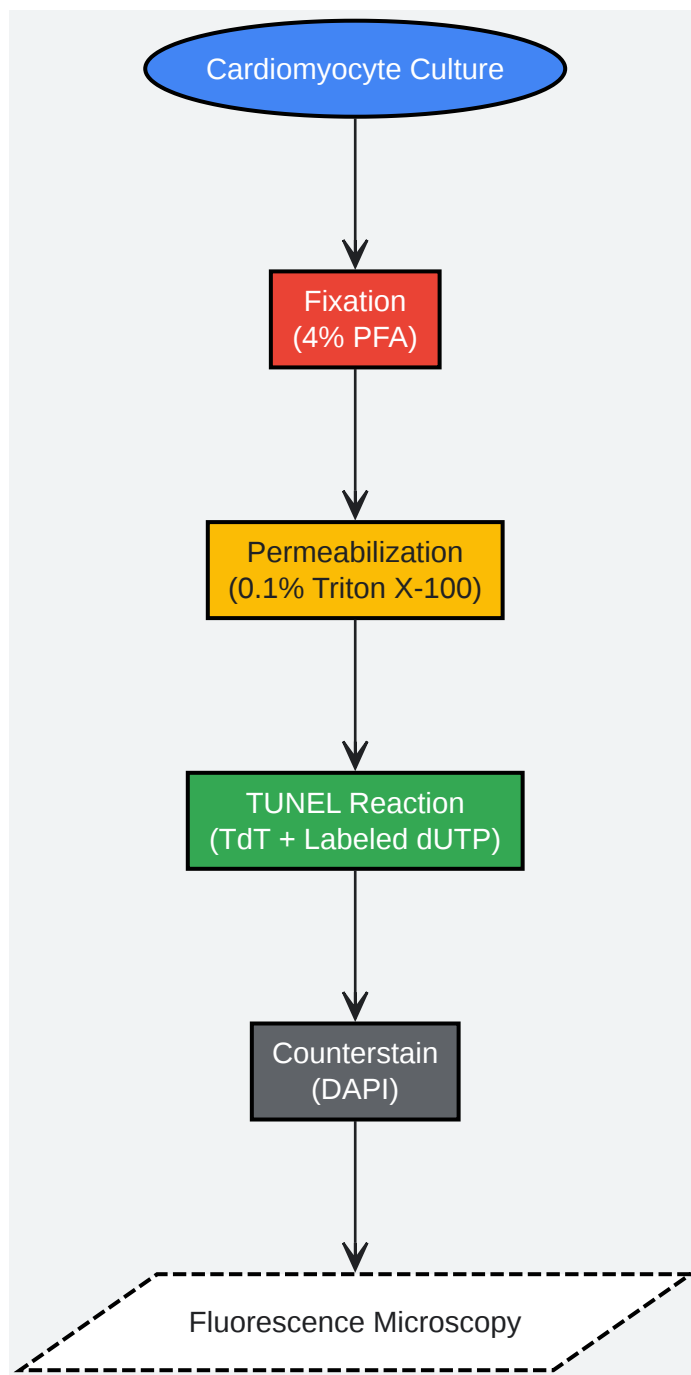
Biological Properties and Signaling Pathways

Phenylacetylglycine is a metabolite produced from the dietary amino acid phenylalanine by the gut microbiota.[8] It has been identified as a signaling molecule that can influence cardiovascular function.[10]

β2-Adrenergic Receptor Signaling Pathway

Phenylacetylglycine has been shown to interact with and activate β2-adrenergic receptors (β2AR).[11] This interaction initiates a downstream signaling cascade that can impact cardiomyocyte function. The proposed pathway involves the activation of Gai, leading to the activation of phosphatidylinositol 3-kinase (PI3K) and subsequently Akt. This pathway is implicated in pro-survival and anti-apoptotic effects in cardiomyocytes.[12]





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References

- 1. biorxiv.org [biorxiv.org]
- 2. Measuring Single Cardiac Myocyte Contractile Force via Moving a Magnetic Bead - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The gut microbiota metabolite phenylacetylglycine regulates cardiac Ca²⁺ signaling by interacting with adrenergic receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Real-time determination of sarcomere length of a single cardiomyocyte during contraction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Click-iT TUNEL Alexa Fluor Imaging Assay Protocol | Thermo Fisher Scientific - US [thermofisher.com]
- 6. Measurement of Heart Contractility in Isolated Adult Human Primary Cardiomyocytes [jove.com]
- 7. Neuroprotective effects of phenylacetylglycine via β 2AR on cerebral ischemia/reperfusion injury in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. mzCloud – Phenylacetylglycine [mzcloud.org]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. assaygenie.com [assaygenie.com]
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